

# Solubility Profile of 1-Benzyl-3-cetyl-2-methylimidazolium iodide: A Technical Guide

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## Compound of Interest

Compound Name: 1-Benzyl-3-cetyl-2-methylimidazolium iodide

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## Abstract

This technical guide provides a comprehensive overview of the available solubility information for the ionic liquid **1-Benzyl-3-cetyl-2-methylimidazolium iodide**, also known as NH125. Due to a lack of extensive quantitative data in peer-reviewed literature, this document consolidates qualitative and semi-quantitative solubility data from various chemical suppliers. Furthermore, a detailed, generalized experimental protocol for determining the solubility of ionic liquids is provided to enable researchers to ascertain solubility in specific solvents of interest. This guide is intended to serve as a foundational resource for researchers and professionals working with this compound in various applications, including drug development and material science.

## Introduction

**1-Benzyl-3-cetyl-2-methylimidazolium iodide** (CAS No. 278603-08-0) is an imidazolium-based ionic liquid. It is also known by the identifier NH125 and as 1-Hexadecyl-2-methyl-3-(phenylmethyl)-1H-imidazolium iodide. This compound has garnered interest primarily for its biological activities, including its role as a potent and selective inhibitor of eukaryotic elongation factor 2 (eEF-2) kinase and as an antibacterial agent. Understanding its solubility in various solvents is critical for its application in biological assays, formulation development, and chemical synthesis. This guide aims to provide the most current and comprehensive information available on its solubility characteristics.

## Available Solubility Data

Comprehensive quantitative solubility data for **1-Benzyl-3-cetyl-2-methylimidazolium iodide** in a wide range of solvents is not readily available in the public domain. However, several chemical suppliers provide qualitative and semi-quantitative solubility information, primarily for solvents used in biological research. This data is summarized in the table below.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	Soluble to 100 mM	[1]
100 mg/mL (190.63 mM)	[2]	
>25 mg/ml		
>20 mg/mL	[3]	
2.5 mg/ml	[4]	
52.5 mg/mL (100.08 mM) (Sonication is recommended)	[5]	
Ethanol	Soluble to 100 mM	[6]
Soluble to 75 mM	[1]	
>25 mg/ml		
5 mg/ml	[4]	
39.3 mg/mL (74.92 mM) (Sonication is recommended)	[5]	
N,N-Dimethylformamide (DMF)	15 mg/ml	[4]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/ml	[4]
Water	>20 mg/mL	[3]
Insoluble	[3]	

Note on conflicting data: There appears to be conflicting information regarding the solubility in water, with one source stating >20 mg/mL and another stating it is insoluble. This highlights the

need for experimental verification. The long cetyl (hexadecyl) chain on the imidazolium cation would suggest limited aqueous solubility.

## Experimental Protocol for Solubility Determination

Given the limited availability of comprehensive solubility data, researchers may need to determine the solubility of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** in their specific solvent systems. The following is a general experimental protocol that can be adapted for this purpose. The gravimetric method is a reliable and straightforward approach for determining the solubility of a solid in a liquid.

Objective: To determine the solubility of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** in a given solvent at a specific temperature.

Materials:

- **1-Benzyl-3-cetyl-2-methylimidazolium iodide**
- Solvent of interest (e.g., water, ethanol, acetone, toluene, etc.)
- Analytical balance (accurate to at least 0.1 mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer or magnetic stirrer
- Syringe filters (chemically compatible with the solvent)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

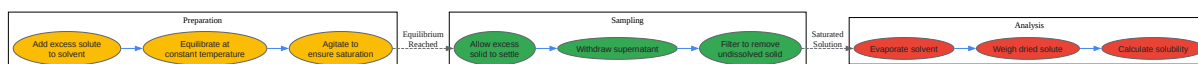
Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** to a vial containing a known volume or mass of the solvent of interest. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath set to the desired temperature.
  - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. A vortex mixer or magnetic stirrer can be used for this purpose.
- Sample Withdrawal and Filtration:
  - Allow the vial to stand undisturbed in the constant temperature bath for several hours to allow the excess solid to settle.
  - Carefully draw a known volume of the supernatant (the clear, saturated solution) into a syringe.
  - Attach a syringe filter to the syringe and filter the solution into a pre-weighed, clean, and dry evaporation dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Record the exact volume or mass of the filtered saturated solution.
  - Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
  - Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the evaporation dish containing the dried solute on the analytical balance.
- Calculation of Solubility:

- The mass of the dissolved solute is the final mass of the dish and solute minus the initial mass of the empty dish.
- The solubility can then be expressed in various units:
  - g/L: (mass of solute in g) / (volume of solvent in L)
  - mg/mL: (mass of solute in mg) / (volume of solvent in mL)
  - mol/L (Molarity): (moles of solute) / (volume of solvent in L)
  - g/100g of solvent: (mass of solute in g) / (mass of solvent in 100g)

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Workflow for the gravimetric determination of solubility.

## Conclusion

While **1-Benzyl-3-cetyl-2-methylimidazolium iodide** is a compound of significant interest in biomedical research, comprehensive data on its solubility across a wide range of solvents is currently lacking in the scientific literature. The available information, primarily from commercial suppliers, indicates its solubility in common organic solvents like DMSO and ethanol. For applications requiring solubility data in other solvent systems, experimental determination is necessary. The provided general protocol offers a reliable method for researchers to obtain this

critical information, thereby facilitating the continued investigation and application of this versatile ionic liquid. It is recommended that any experimentally determined solubility data be reported to contribute to the collective knowledge base for this compound.

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